

Ethyl 2-methyl-4-pentenoate boiling point and density

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Compound of Interest

Compound Name: Ethyl 2-methyl-4-pentenoate

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An In-depth Technical Guide on the Physical Properties of Ethyl 2-Methyl-4-Pentenoate

For professionals in research, science, and drug development, a precise understanding of the physicochemical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling point and density of **ethyl 2-methyl-4-pentenoate**, including experimental protocols for their determination.

Physicochemical Data of Ethyl 2-Methyl-4-Pentenoate

Ethyl 2-methyl-4-pentenoate is a fatty acid ester with the molecular formula $C_8H_{14}O_2$ ^{[1][2]}. Its physical properties are critical for its handling, application, and purification in a laboratory or industrial setting.

Quantitative Data Summary

The boiling point and density of **ethyl 2-methyl-4-pentenoate** are summarized in the table below. These values are essential for predicting the compound's behavior under various conditions.

Physical Property	Value	Conditions
Boiling Point	154.0 ± 0.0 °C	at 760 mmHg[3]
153-155 °C	(literature value)[1]	
Density	0.9 ± 0.1 g/cm ³	-
0.873 g/mL	at 25 °C (literature value)[1]	

Experimental Protocols for Property Determination

Accurate determination of boiling point and density requires meticulous experimental technique. Below are detailed methodologies for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] Common methods for its determination include distillation and the capillary method.

1. Distillation Method

This method is suitable when a sufficient quantity of the liquid is available and also serves to purify the substance.[5]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:
 - Place the liquid in the distillation flask along with boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Begin heating the flask.

- The temperature will rise and then stabilize as the liquid begins to boil and the vapor condenses.
- Record the constant temperature at which the liquid is distilling as the boiling point.[5]

2. Micro-Boiling Point Determination (Capillary Method)

This technique is ideal when only a small amount of the substance is available.[6][7]

- Apparatus: A capillary tube (sealed at one end), a small test tube or fusion tube, a thermometer, a heating bath (e.g., Thiele tube with oil), and the liquid sample.
- Procedure:
 - Attach the small test tube containing a few drops of the liquid sample to the thermometer.
 - Place a capillary tube, with its open end downwards, into the liquid.
 - Heat the apparatus slowly in the heating bath.
 - A stream of bubbles will emerge from the open end of the capillary tube as the air inside expands and is replaced by the vapor of the liquid.[6]
 - Continue heating until a rapid and continuous stream of bubbles is observed.
 - Stop heating and allow the apparatus to cool.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[6]

Density Determination

Density is defined as the mass of a substance per unit volume.[8] A straightforward and common method for determining the density of a liquid involves measuring its mass and volume.

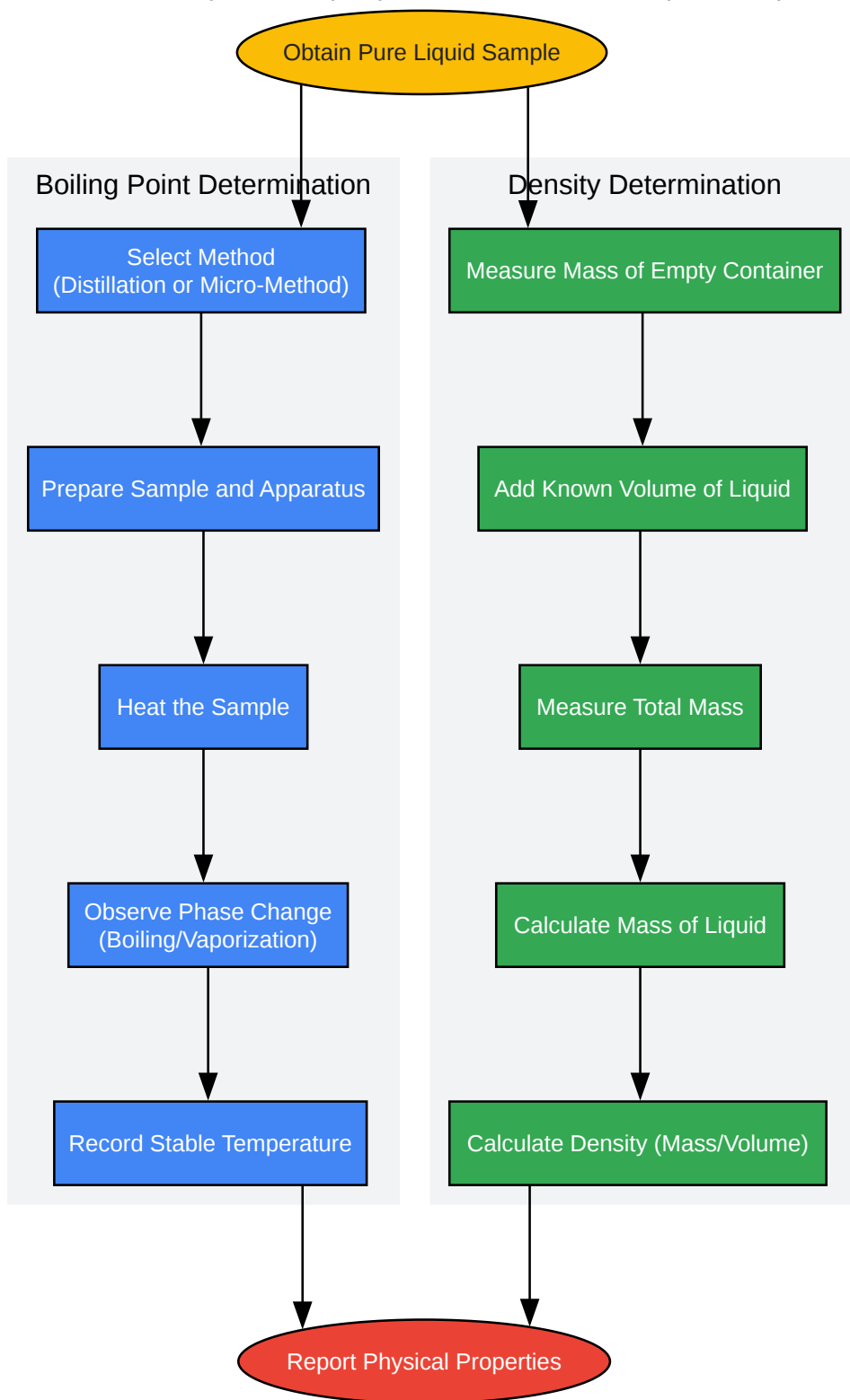
- Apparatus: A digital balance and a graduated cylinder or a pycnometer for higher accuracy.
- Procedure:

- Measure the mass of a clean, dry graduated cylinder (or pycnometer) on a digital balance.
- Add a known volume of the liquid to the graduated cylinder. Read the volume from the bottom of the meniscus.[9]
- Measure the total mass of the graduated cylinder and the liquid.
- Subtract the mass of the empty graduated cylinder to find the mass of the liquid.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [8][9]
- For improved accuracy, repeat the measurement multiple times and calculate the average. [9][10]

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a liquid compound like **ethyl 2-methyl-4-pentenoate**.

Workflow for Physical Property Determination of a Liquid Compound

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Caption: A flowchart outlining the key steps for determining the boiling point and density of a liquid.

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